

Toxicological Profile of N'-Nitrosoanabasine: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N'*-Nitrosoanabasine

CAS No.: 37620-20-5

Cat. No.: B013792

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N'-Nitrosoanabasine (NAB) is a tobacco-specific nitrosamine (TSNA) found in tobacco products and smoke. As a member of the N-nitrosamine class of compounds, which are known for their carcinogenic potential, understanding the toxicological profile of NAB is crucial for assessing its risk to human health. This technical guide provides a comprehensive overview of the current knowledge regarding the toxicology of NAB, with a focus on its carcinogenicity, genotoxicity, metabolism, and mechanisms of action. This document is intended to serve as a resource for researchers, scientists, and drug development professionals involved in toxicology, cancer research, and the regulation of tobacco products.

Chemical and Physical Properties

N'-Nitrosoanabasine is a derivative of the tobacco alkaloid anabasine.

Property	Value
Chemical Name	3-(1-nitroso-2-piperidinyl)-pyridine
Synonyms	NAB
CAS Number	1133-64-8
Molecular Formula	C ₁₀ H ₁₃ N ₃ O
Molecular Weight	191.23 g/mol
Appearance	Yellowish oil or solid
Solubility	Soluble in organic solvents such as methanol and dichloromethane

Carcinogenicity

Animal studies have demonstrated the carcinogenic potential of **N'-Nitrosoanabasine**, although it is generally considered a weaker carcinogen compared to other TSNAs like N'-Nitrosonornicotine (NNN) and 4-(methylnitrosamino)-1-(3-pyridyl)-1-butanone (NNK).

Animal Carcinogenicity Data

The primary target organ for NAB-induced carcinogenicity in rats is the esophagus.

Table 1: Summary of Carcinogenicity Data for **N'-Nitrosoanabasine** in Fischer Rats

Species/Strain	Route of Administration	Dose	Duration of Treatment	Tumor Type	Tumor Incidence	Reference
Male Fischer Rats	Drinking Water	Total dose: 630 mg	30 weeks	Esophageal tumors	1/20 (5%)	Hoffmann et al., 1975[1][2]

In the same study, NNN administered under identical conditions induced esophageal tumors in 12 out of 20 rats (60%)[1][2].

Experimental Protocol: Carcinogenicity Bioassay in Rats (Hoffmann et al., 1975)

- Test Substance: **N'-Nitrosoanabasine** (NAB), synthesized and purified.
- Animals: Male Fischer rats.
- Administration: NAB was administered in the drinking water.
- Dosage: A total dose of 630 mg of NAB was administered to each rat over the treatment period.
- Duration: The treatment duration was 30 weeks.
- Control Groups: A positive control group receiving 1,4-dinitrosopiperazine (DNPI), a known esophageal carcinogen, and a vehicle control group were included.
- Observation Period: Animals were observed for the development of tumors for up to 11 months.
- Endpoint: The primary endpoint was the incidence of esophageal tumors, confirmed by histopathological examination.

Genotoxicity

N'-Nitrosoanabasine has been shown to be mutagenic and clastogenic in in vitro systems, with its genotoxic activity being dependent on metabolic activation.

In Vitro Genotoxicity Data

Table 2: Summary of In Vitro Genotoxicity Data for **N'-Nitrosoanabasine**

Assay	Test System	Metabolic Activation	Concentration Range	Results	Reference
Micronucleus Test	V79 cells expressing human CYP1B1/2E1	Endogenous	Not specified	Positive for micronucleus induction	Liu et al., 2024[3]
PIG-A Gene Mutation Assay	C3A cells	Endogenous	Not specified	Significant induction of gene mutations	Liu et al., 2024[3]
Salmonella Mutagenicity Assay	Salmonella typhimurium strains	S9 mix	Not specified	Mutagenic	Kamataki et al., 2002[4]

Experimental Protocol: In Vitro Micronucleus Assay (Adapted from Liu et al., 2024)

- Cell Lines: V79-derived cell lines engineered to express specific human cytochrome P450 enzymes (e.g., CYP1B1/2E1).
- Test Compound: **N'-Nitrosoanabasine** dissolved in a suitable solvent.
- Treatment: Cells are exposed to various concentrations of NAB for a defined period, typically covering one to two cell cycles.
- Cytokinesis Block: Cytochalasin B is added to the culture medium to block cytokinesis, resulting in the accumulation of binucleated cells.
- Harvesting and Staining: Cells are harvested, fixed, and stained with a DNA-specific dye (e.g., Giemsa or a fluorescent DNA stain).
- Scoring: The frequency of micronuclei is scored in a predetermined number of binucleated cells (e.g., 1000-2000 cells) per concentration.

- **Data Analysis:** The results are expressed as the number of micronucleated cells per 1000 binucleated cells. Statistical analysis is performed to determine a significant increase in micronucleus frequency compared to the negative control.

Metabolism and Mechanism of Action

The toxic effects of **N'-Nitrosoanabasine** are contingent upon its metabolic activation, primarily mediated by cytochrome P450 (CYP) enzymes. This bioactivation process generates reactive electrophilic intermediates that can form adducts with cellular macromolecules, including DNA.

Metabolic Activation Pathway

The proposed metabolic activation of NAB involves α -hydroxylation of the piperidine ring. This process is analogous to the activation of other cyclic nitrosamines.



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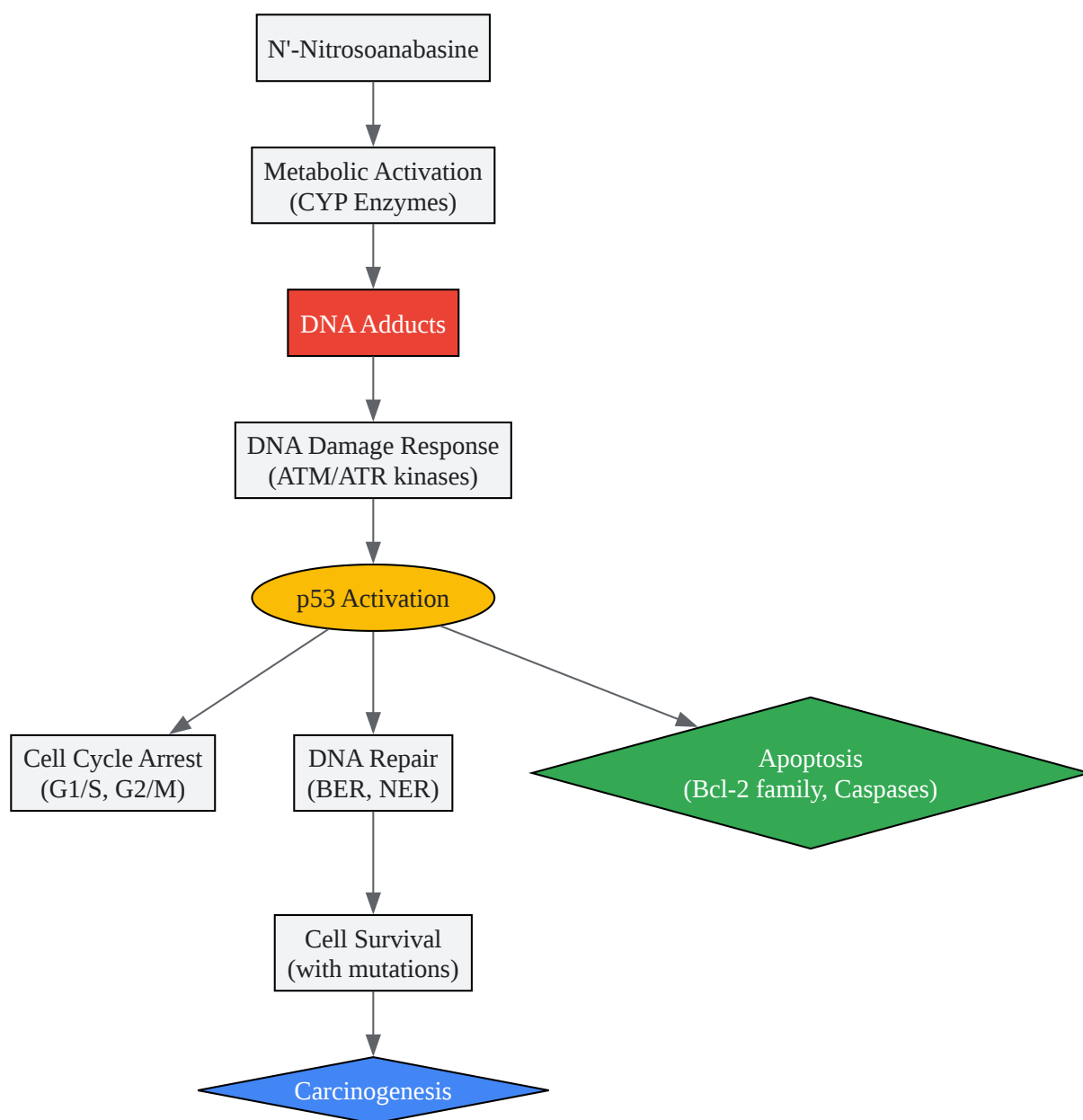
Metabolic activation of **N'-Nitrosoanabasine**.

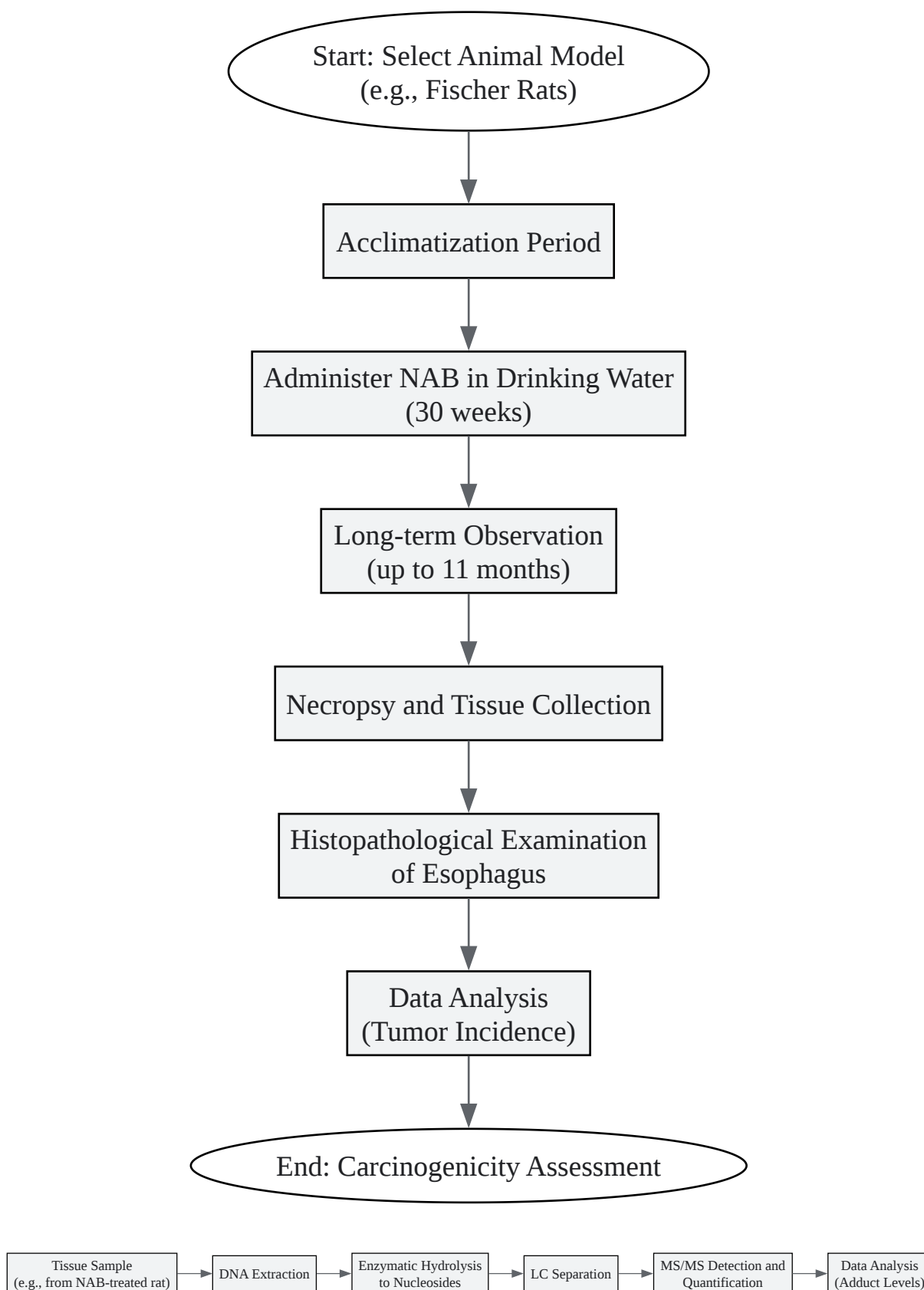
DNA Adduct Formation

While specific DNA adducts for NAB have not been extensively characterized, it is highly probable that, similar to NNN, its metabolic activation leads to the formation of pyridyloxobutyl (POB) DNA adducts. These adducts can mispair during DNA replication, leading to mutations.

Signaling Pathways in NAB-Induced Toxicity

The formation of DNA adducts by NAB metabolites triggers a cellular DNA damage response (DDR). This complex signaling network aims to repair the DNA damage, arrest the cell cycle to allow time for repair, or induce apoptosis if the damage is irreparable.





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